

Navigating the Spectral Landscape of Oxindole-3-propionic Acid: A Technical Guide

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Compound of Interest

Compound Name: 3-(2-Oxo-2,3-dihydro-1H-indol-3-yl)propanoic acid

CAS No.: 2971-17-7

Cat. No.: B1349100

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This technical guide provides a detailed analysis of the nuclear magnetic resonance (NMR) spectroscopic data for Oxindole-3-propionic Acid. Designed for researchers, scientists, and professionals in drug development, this document offers a comprehensive overview of the compound's structural features as determined by ^1H and ^{13}C NMR spectroscopy. Due to the absence of publicly available experimental NMR data for Oxindole-3-propionic Acid, this guide utilizes predicted spectral data to facilitate further research and application.

Predicted ^1H and ^{13}C NMR Data

The following tables summarize the predicted ^1H and ^{13}C NMR chemical shifts for Oxindole-3-propionic Acid. These predictions are based on computational models and provide a valuable reference for the structural elucidation of this compound.

Table 1: Predicted ^1H NMR Data for Oxindole-3-propionic Acid

Atom No.	Chemical Shift (δ , ppm)	Multiplicity
H-1'	~10.5	Singlet
H-4'	~7.2	Doublet
H-5'	~7.0	Triplet
H-6'	~7.3	Triplet
H-7'	~6.9	Doublet
H-3'	~3.6	Triplet
H-2	~2.5	Multiplet
H-3	~2.8	Multiplet
H-1 (COOH)	~12.0	Singlet

Table 2: Predicted ^{13}C NMR Data for Oxindole-3-propionic Acid

Atom No.	Chemical Shift (δ , ppm)
C-2'	~178
C-3a'	~128
C-7a'	~142
C-4'	~125
C-5'	~122
C-6'	~129
C-7'	~110
C-3'	~45
C-2	~30
C-3	~35
C-1 (COOH)	~175

Experimental Protocols

While specific experimental data for Oxindole-3-propionic Acid is not available, a general methodology for acquiring high-quality ^1H and ^{13}C NMR spectra for a similar organic compound is outlined below.

Sample Preparation:

- Approximately 5-10 mg of the solid Oxindole-3-propionic Acid sample would be dissolved in 0.6-0.7 mL of a deuterated solvent (e.g., DMSO-d_6 , CDCl_3 , or Methanol-d_4). The choice of solvent is critical and should be based on the solubility of the compound and the desired chemical shift reference.
- A small amount of a reference standard, such as tetramethylsilane (TMS), would be added to the solution to provide a zero point for the chemical shift scale.
- The solution would then be transferred to a standard 5 mm NMR tube.

NMR Data Acquisition:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) would be used to acquire the spectra.
- ^1H NMR Spectroscopy:
 - A standard one-pulse sequence would be employed.
 - Typical acquisition parameters would include a spectral width of 12-16 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio (e.g., 16-64 scans), and a relaxation delay of 1-5 seconds.
- ^{13}C NMR Spectroscopy:
 - A proton-decoupled pulse sequence (e.g., zgpg30) would be used to obtain a spectrum with single lines for each unique carbon atom.
 - A wider spectral width (e.g., 0-200 ppm) would be necessary.

- Due to the low natural abundance of ^{13}C , a significantly larger number of scans (e.g., 1024 or more) and a longer relaxation delay would be required to obtain a spectrum with an adequate signal-to-noise ratio.

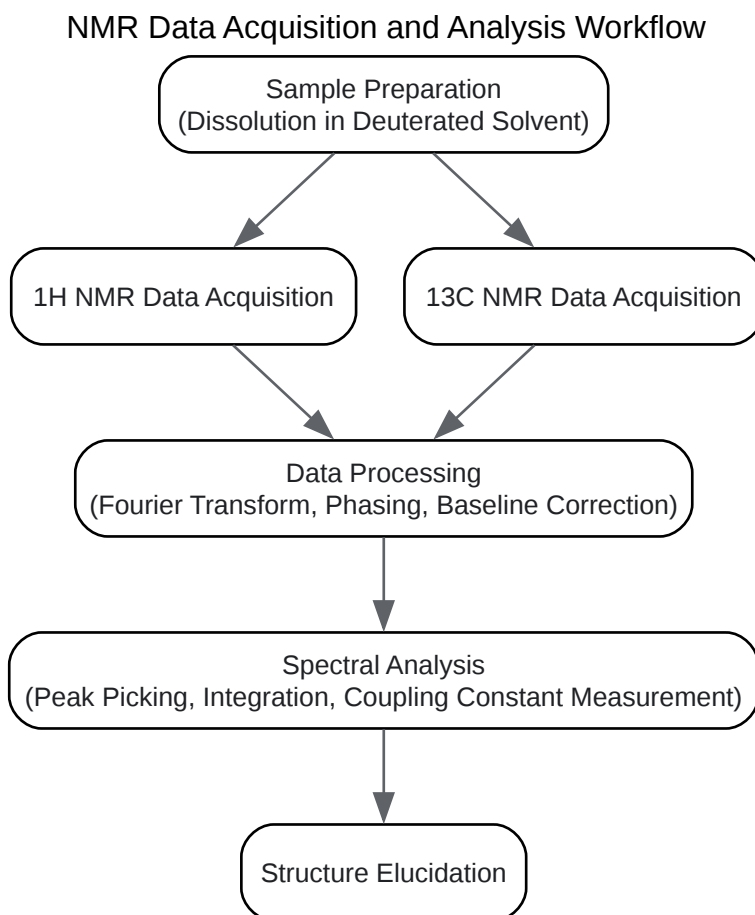
Data Processing:

- The raw free induction decay (FID) data would be Fourier transformed to generate the frequency-domain NMR spectrum.
- Phase and baseline corrections would be applied to the spectrum.
- The chemical shifts of the peaks would be referenced to the TMS signal at 0.00 ppm.
- For ^1H NMR spectra, the peaks would be integrated to determine the relative number of protons, and the multiplicities and coupling constants would be analyzed to deduce the connectivity of the protons.

Visualizations

To further aid in the understanding of the molecular structure and the processes involved in its analysis, the following diagrams have been generated.

Caption: Molecular structure of Oxindole-3-propionic Acid with atom numbering for NMR assignments.



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Caption: A generalized workflow for NMR data acquisition and structural elucidation.

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